

# Spectroscopic Analysis of 2-Ethyl-4-methylthiazole: A Technical Guide

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## Compound of Interest

Compound Name: 2-Ethyl-4-methylthiazole

Cat. No.: B098465

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data analysis of **2-Ethyl-4-methylthiazole**, a heterocyclic compound of interest in flavor, fragrance, and pharmaceutical research. This document details the methodologies for acquiring and interpreting mass spectrometry, nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopy data.

## Molecular Structure and Properties

**2-Ethyl-4-methylthiazole** (C<sub>6</sub>H<sub>9</sub>NS) is a substituted thiazole with a molecular weight of approximately 127.21 g/mol.<sup>[1]</sup> Its structure consists of a five-membered aromatic ring containing both sulfur and nitrogen, with ethyl and methyl substituents at positions 2 and 4, respectively.

## Mass Spectrometry

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to elucidate its structure by analyzing its fragmentation patterns.

## Data Presentation

m/z	Relative Intensity (%)	Proposed Fragment
127	80.03	[M] <sup>+</sup> (Molecular Ion)
112	39.10	[M - CH <sub>3</sub> ] <sup>+</sup>
98	-	[M - C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>
72	99.99	[C <sub>4</sub> H <sub>6</sub> N] <sup>+</sup> (Base Peak)
71	75.76	[C <sub>4</sub> H <sub>5</sub> N] <sup>+</sup>

Data sourced from PubChem.[\[1\]](#)

## Experimental Protocols

**Instrumentation:** Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS) with an Electron Ionization (EI) source.

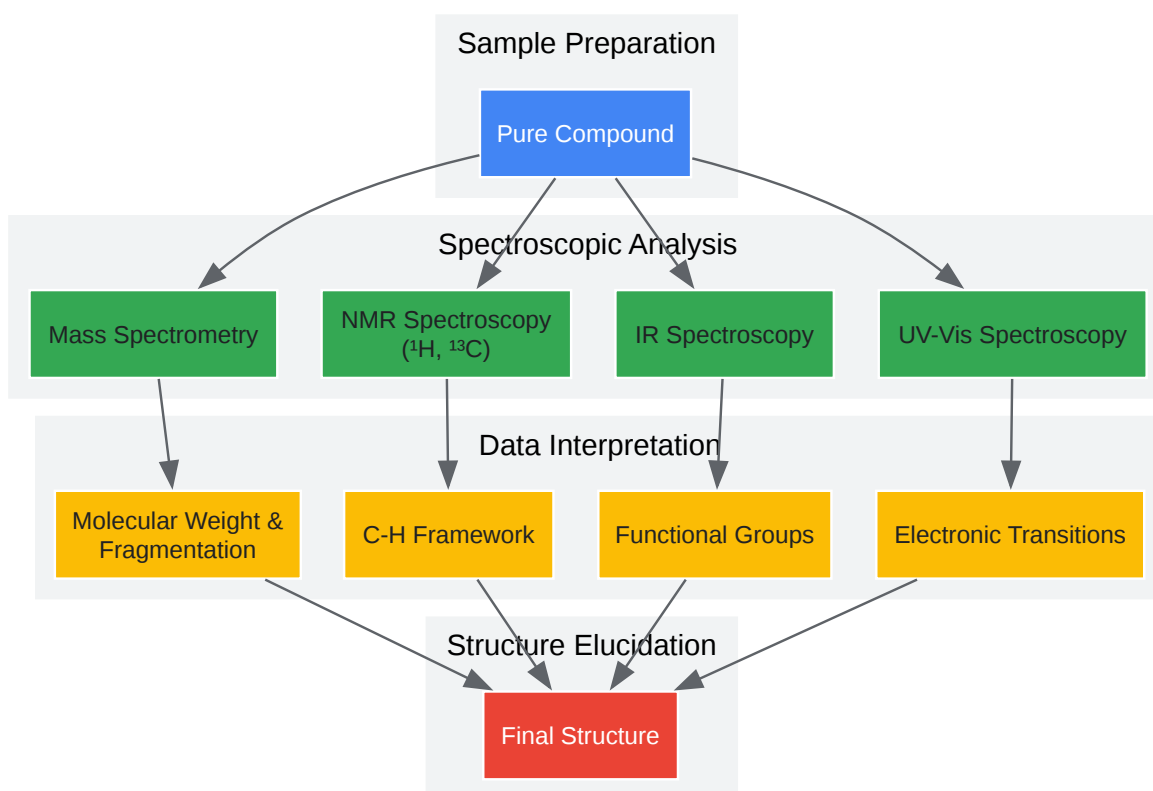
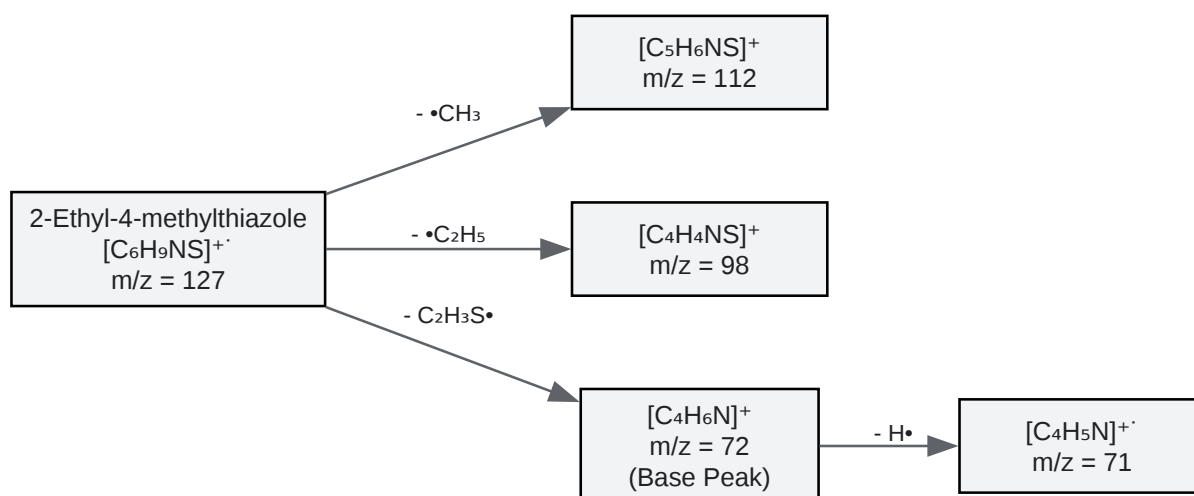
**Sample Preparation:** A dilute solution of **2-Ethyl-4-methylthiazole** in a volatile organic solvent (e.g., dichloromethane or methanol) is prepared.

**GC-MS Parameters:**

- **Injector Temperature:** 250 °C
- **Column:** A non-polar capillary column (e.g., DB-5ms).
- **Oven Temperature Program:** An initial temperature of 50 °C held for 2 minutes, followed by a ramp of 10 °C/min to 250 °C, held for 5 minutes.
- **Carrier Gas:** Helium at a constant flow rate.
- **Ionization Source:** Electron Ionization (EI) at 70 eV.
- **Mass Analyzer:** Quadrupole or Time-of-Flight (TOF).
- **Scan Range:** m/z 40-300.

## Fragmentation Pathway

The electron ionization of **2-Ethyl-4-methylthiazole** results in the formation of a molecular ion ( $[M]^+$ ) at  $m/z$  127. The subsequent fragmentation is dictated by the stability of the resulting carbocations and neutral losses.



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## References

- 1. 2-Ethyl-4-methyl thiazole | C<sub>6</sub>H<sub>9</sub>NS | CID 27440 - PubChem [pubchem.ncbi.nlm.nih.gov]
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